

Technical Guide: Molecular Weight of N-(4-cyanophenyl)-2-methylprop-2-enamide

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Compound of Interest

Compound Name: *N*-(4-cyanophenyl)-2-methylprop-2-enamide

Cat. No.: B1301453

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of the compound **N-(4-cyanophenyl)-2-methylprop-2-enamide**. This information is critical for a variety of applications in research and development, including stoichiometric calculations, analytical method development, and interpretation of experimental data.

Chemical Identity and Formula

N-(4-cyanophenyl)-2-methylprop-2-enamide is a chemical compound with the molecular formula $C_{11}H_{10}N_2O$. This formula is derived from its chemical structure, which consists of a 4-cyanophenyl group attached to the nitrogen atom of a 2-methylprop-2-enamide (methacrylamide) moiety.

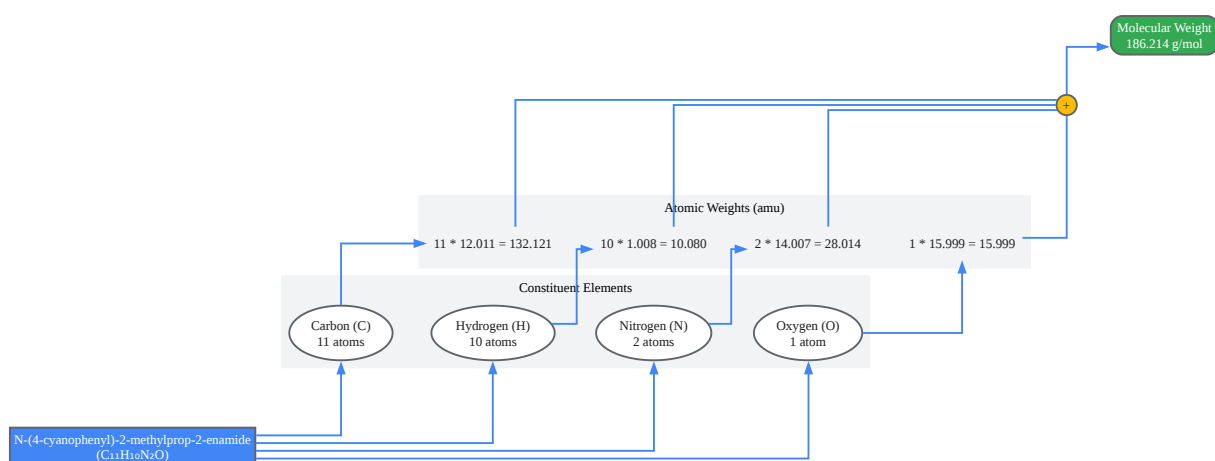
Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **N-(4-cyanophenyl)-2-methylprop-2-enamide** is based on the atomic weights of carbon, hydrogen, nitrogen, and oxygen.

Table 1: Atomic Composition and Weight

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	11	12.011[1][2][3][4]	132.121
Hydrogen	H	10	1.008[5][6][7][8] [9][10]	10.080
Nitrogen	N	2	14.007[11][12] [13][14][15]	28.014
Oxygen	O	1	15.999[16][17] [18][19]	15.999
Total	186.214			

The calculated molecular weight of **N-(4-cyanophenyl)-2-methylprop-2-enamide** is 186.214 g/mol .



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Molecular weight calculation workflow.

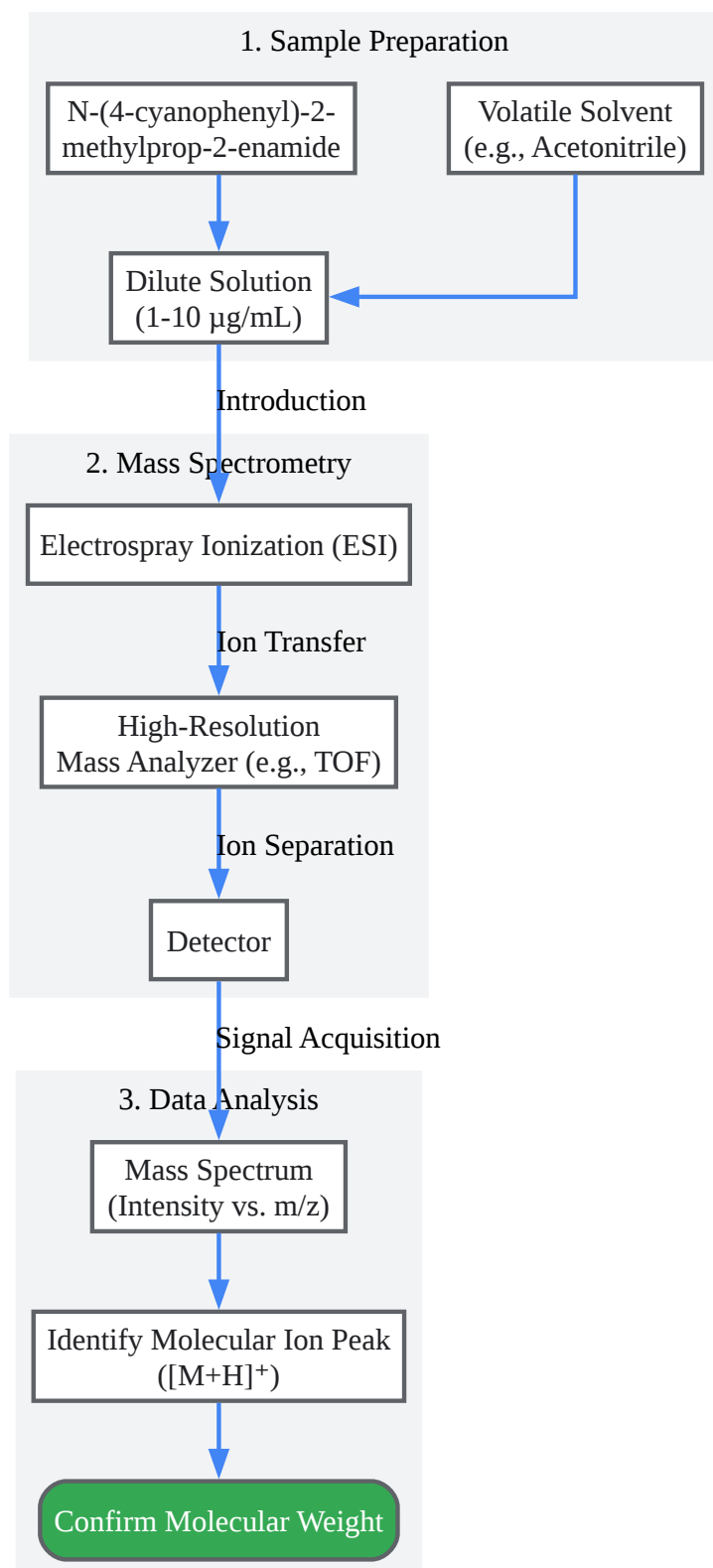
Experimental Protocols for Molecular Weight Determination

While the molecular weight can be accurately calculated from the molecular formula, experimental verification is a crucial step in compound characterization. The primary method

for determining the molecular weight of a compound like **N-(4-cyanophenyl)-2-methylprop-2-enamide** is mass spectrometry.

Protocol: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile solvent (e.g., acetonitrile or methanol). The concentration is typically in the range of 1-10 µg/mL.
- **Instrumentation:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, is used.
- **Ionization:** Electrospray ionization (ESI) is a common technique for this type of molecule. The sample solution is introduced into the ESI source, where a high voltage is applied to generate charged droplets. As the solvent evaporates, charged molecular ions ($[M+H]^+$ or $[M-H]^-$) are produced.
- **Mass Analysis:** The ions are accelerated into the mass analyzer, which separates them based on their mass-to-charge ratio (m/z).
- **Data Analysis:** The resulting mass spectrum will show a peak corresponding to the molecular ion. The high resolution of the instrument allows for a very accurate determination of the m/z value, which can be used to confirm the elemental composition and, consequently, the molecular weight.



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